Essential Safety and Logistical Information for Handling ADTL-SA1215

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Compound of Interest

Compound Name:	*ADTL-SA1215*
Cat. No.:	*B10831382*

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For researchers, scientists, and drug development professionals working with **ADTL-SA1215** (CAS No. 782387-91-1), a first-in-class specific small-molecule activator of SIRT3, adherence to strict safety protocols is paramount.[1] This guide provides essential information on personal protective equipment (PPE), handling, storage, and disposal to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **ADTL-SA1215**, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety. The recommended PPE includes:

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Protective Equipment	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes or dust.[2]
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact with the compound.[2]
Body Protection	Laboratory coat	Protects against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a fume hood	Avoids inhalation of dust or aerosols.

Operational Plan: Handling and Storage

Handling:

- Avoid Contact: Take necessary precautions to avoid inhalation, and contact with skin and eyes.[2]
- Engineering Controls: Handle the compound in a well-ventilated area. The use of a chemical fume hood is recommended to minimize inhalation exposure.
- Hygiene Practices: Do not eat, drink, or smoke in areas where **ADTL-SA1215** is handled. Wash hands thoroughly after handling.

Storage:

Proper storage of **ADTL-SA1215** is crucial to maintain its stability and efficacy.

Form	Storage Temperature	Duration
Powder	-20°C	3 years
Stock Solution	-80°C	6 months
-20°C	1 month	

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To prevent product inactivation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution upon preparation.[1] The compound is shipped at room temperature in the continental US, but this may vary for other locations.[1]

Disposal Plan

Dispose of **ADTL-SA1215** and its containers in accordance with local, state, and federal regulations. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal. As a general guideline:

- Collect Waste: Collect waste material in a clearly labeled, sealed, and appropriate container.
- Segregate: Do not mix with other waste streams unless explicitly permitted.
- Arrange for Pickup: Contact your EHS department to arrange for the pickup and disposal of the chemical waste.

Experimental Protocol: Preparation of a Suspended Solution

This protocol provides a method for preparing a 1.25 mg/mL suspended solution of **ADTL-SA1215** suitable for oral and intraperitoneal injection.[1]

Materials:

- **ADTL-SA1215**
- DMSO (Dimethyl sulfoxide)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline

Procedure:

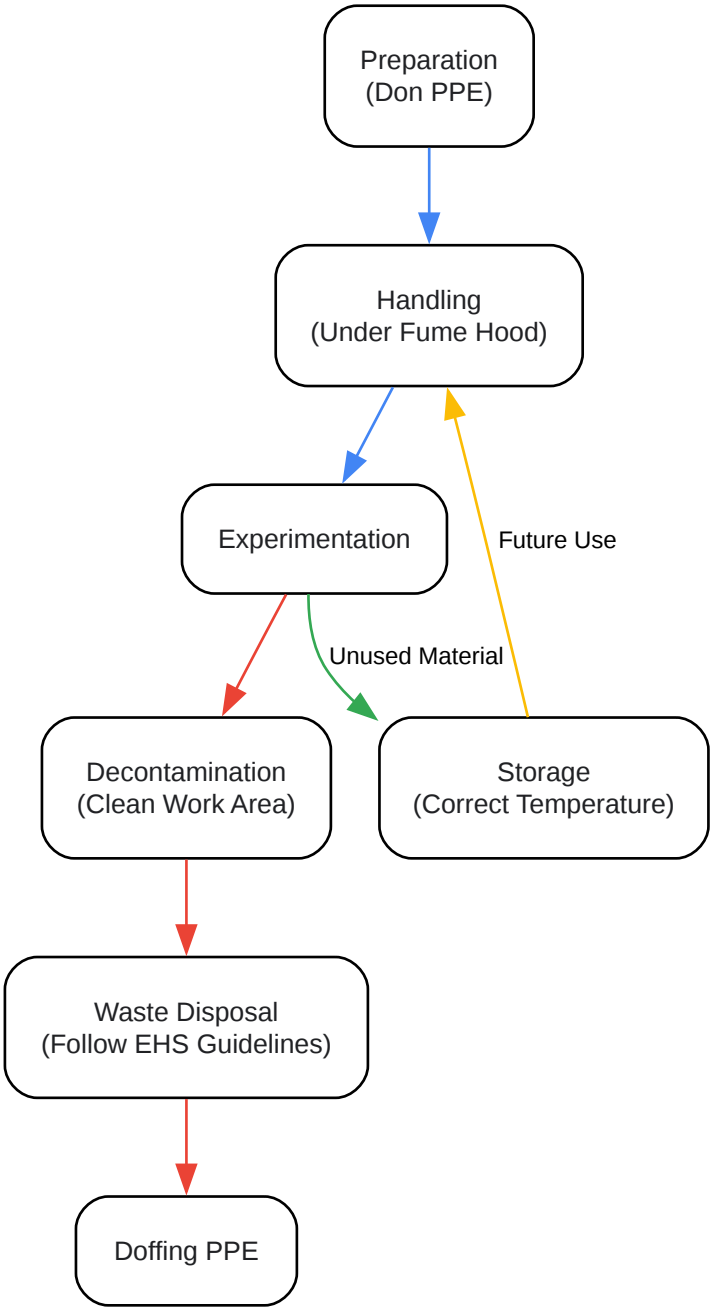
- Prepare a 12.5 mg/mL stock solution of **ADTL-SA1215** in DMSO.

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- To prepare a 1 mL working solution, add 100 µL of the DMSO stock solution to 400 µL of PEG300.
- Mix the solution thoroughly.
- Add 50 µL of Tween-80 to the mixture and mix again until uniform.
- Add 450 µL of Saline to bring the final volume to 1 mL.

Workflow for Safe Handling of ADTL-SA1215

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Caption: Workflow for the safe handling of **ADTL-SA1215** from preparation to disposal.

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